

S-Methylmethionine: A Technical Guide to Natural Sources, Dietary Intake, and Quantification

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Compound of Interest

Compound Name: *Vitamin U*

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Introduction

S-Methylmethionine (SMM), often referred to as "**vitamin U**," is a derivative of the essential amino acid methionine.^{[1][2]} It is naturally synthesized in plants from L-methionine via the enzyme methionine S-methyltransferase.^{[1][2]} While not officially classified as a vitamin, SMM has garnered significant interest for its potential therapeutic properties, particularly in gastrointestinal health.^{[3][4][5]} Early studies in the 1950s highlighted the ability of fresh cabbage juice, a rich source of SMM, to accelerate the healing of peptic ulcers.^{[1][4]} This technical guide provides a comprehensive overview of the natural dietary sources of SMM, available data on its intake, and detailed methodologies for its quantification in food matrices.

Natural Sources and Dietary Intake of S-Methylmethionine

SMM is predominantly found in plant-based foods, with vegetables from the Brassicaceae family being particularly rich sources. Animal products are generally poor in SMM.^[6] The concentration of SMM in plants can be influenced by factors such as variety, growing conditions, and storage. For instance, storage of SMM-rich vegetables like cabbage and celery can lead to a significant decrease in their SMM content.^[6]

While comprehensive data on the average dietary intake of SMM is limited, it can be inferred from the consumption of SMM-rich foods. In clinical settings, SMM has been administered as a dietary supplement. For example, a study on patients with chronic gastritis utilized a daily dose of 300 mg of S-methylmethionine sulfonium chloride to assess its effect on dyspepsia symptoms.^{[7][8]}

Data Presentation: S-Methylmethionine Content in Various Food Sources

The following table summarizes the quantitative data on SMM content in a range of natural sources.

Food Source	SMM Content (mg/kg)	Analytical Method
Celery	176	LC-MS/MS with Stable Isotope Dilution Assay[9]
Kohlrabi	810 - 1100	Ion Exchange Clean-up & Thin Layer Chromatography[6]
Cabbage	530 - 1040	Ion Exchange Clean-up & Thin Layer Chromatography[6]
Leeks	660 - 750	Ion Exchange Clean-up & Thin Layer Chromatography[6]
Turnip	510 - 720	Ion Exchange Clean-up & Thin Layer Chromatography[6]
Tomatoes	450 - 830	Ion Exchange Clean-up & Thin Layer Chromatography[6]
Garlic-leafs	440 - 640	Ion Exchange Clean-up & Thin Layer Chromatography[6]
Celery	380 - 780	Ion Exchange Clean-up & Thin Layer Chromatography[6]
Beet	220 - 370	Ion Exchange Clean-up & Thin Layer Chromatography[6]
Raspberries	270	Ion Exchange Clean-up & Thin Layer Chromatography[6]
Strawberries	140 - 250	Ion Exchange Clean-up & Thin Layer Chromatography[6]
Fresh Tomatoes	2.8	LC-MS/MS with Stable Isotope Dilution Assay[9]

Experimental Protocols for S-Methylmethionine Quantification

Accurate quantification of SMM is essential for food analysis, clinical studies, and quality control of dietary supplements. The following are detailed protocols for established analytical methods.

Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is highly sensitive and specific for the quantification of SMM in complex food matrices.^[9]

- Principle: SMM is extracted from the sample, separated from other components using liquid chromatography, and then detected and quantified by tandem mass spectrometry based on its specific mass-to-charge ratio and fragmentation pattern. A stable isotope-labeled internal standard is used to ensure high accuracy.
- Methodology:
 - Sample Preparation:
 - Homogenize the raw food sample (e.g., vegetables).
 - Weigh a precise amount of the homogenate.
 - Add a known amount of a stable isotope-labeled internal standard (e.g., deuterium-labeled SMM).
 - Extract SMM using a suitable solvent, such as an aqueous solution with a small amount of acid.
 - Centrifuge the mixture to remove solid particles.
 - Filter the supernatant through a 0.45 µm filter.
 - LC-MS/MS Analysis:
 - Chromatographic Separation:
 - Column: A reversed-phase column (e.g., C18) is typically used for separation.

- Mobile Phase: A gradient elution with water and an organic solvent (e.g., acetonitrile), both containing a small percentage of formic acid, is employed.
- Injection Volume: 5-10 μL .
- Mass Spectrometry Detection:
 - Ionization: Electrospray ionization (ESI) in the positive ion mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used to monitor specific precursor-to-product ion transitions for both SMM and the internal standard, ensuring high selectivity and accurate quantification.

Quantification by Gas Chromatography (GC)

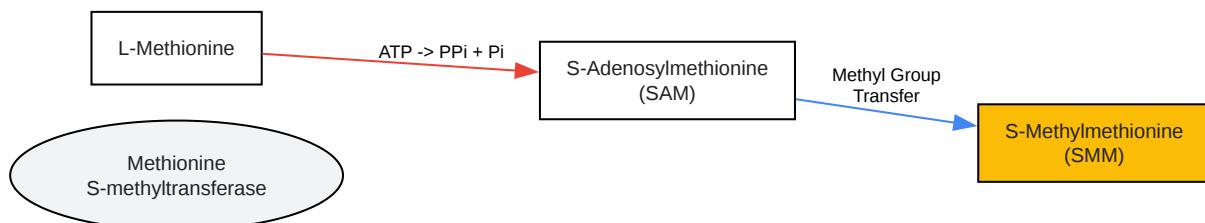
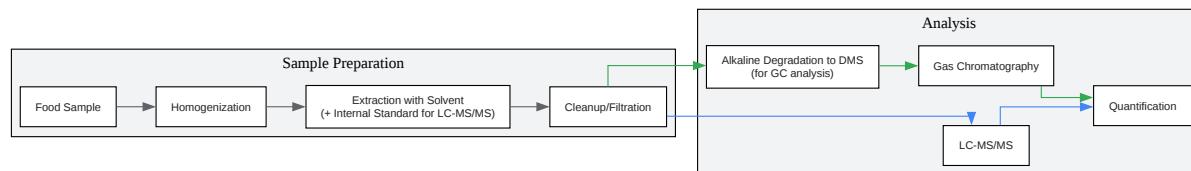
This method relies on the thermal decomposition of SMM into dimethyl sulfide (DMS).[\[10\]](#)

- Principle: SMM is quantitatively converted to DMS and homoserine under alkaline conditions. The volatile DMS is then analyzed by gas chromatography, and its concentration is used to determine the original SMM content.
- Methodology:
 - Sample Preparation and Derivatization:
 - Extract SMM from the plant material.
 - Place the extract in an alkaline medium.
 - Heat the solution to induce the disintegration of SMM into DMS.
 - Distill the DMS in a stream of an inert gas (e.g., nitrogen).
 - Trap the distilled DMS in a cooled solvent, such as toluene at -78°C.
 - Add an internal standard (e.g., carbon tetrachloride) to the toluene solution.
 - GC Analysis:

- Chromatographic Separation:
 - Column: A capillary column suitable for the separation of volatile sulfur compounds.
 - Carrier Gas: An inert gas such as nitrogen.
- Detection: A flame ionization detector (FID) or a mass spectrometer can be used to detect and quantify DMS. The amount of SMM is then calculated based on the equimolecular conversion.

Visualizations

Experimental Workflow for SMM Quantification



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